

# Unraveling the Efficacy of Oligopeptide-74: A Comparative Analysis in Preclinical Animal Models

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## Compound of Interest

Compound Name: Oligopeptide-74

Cat. No.: B12377039

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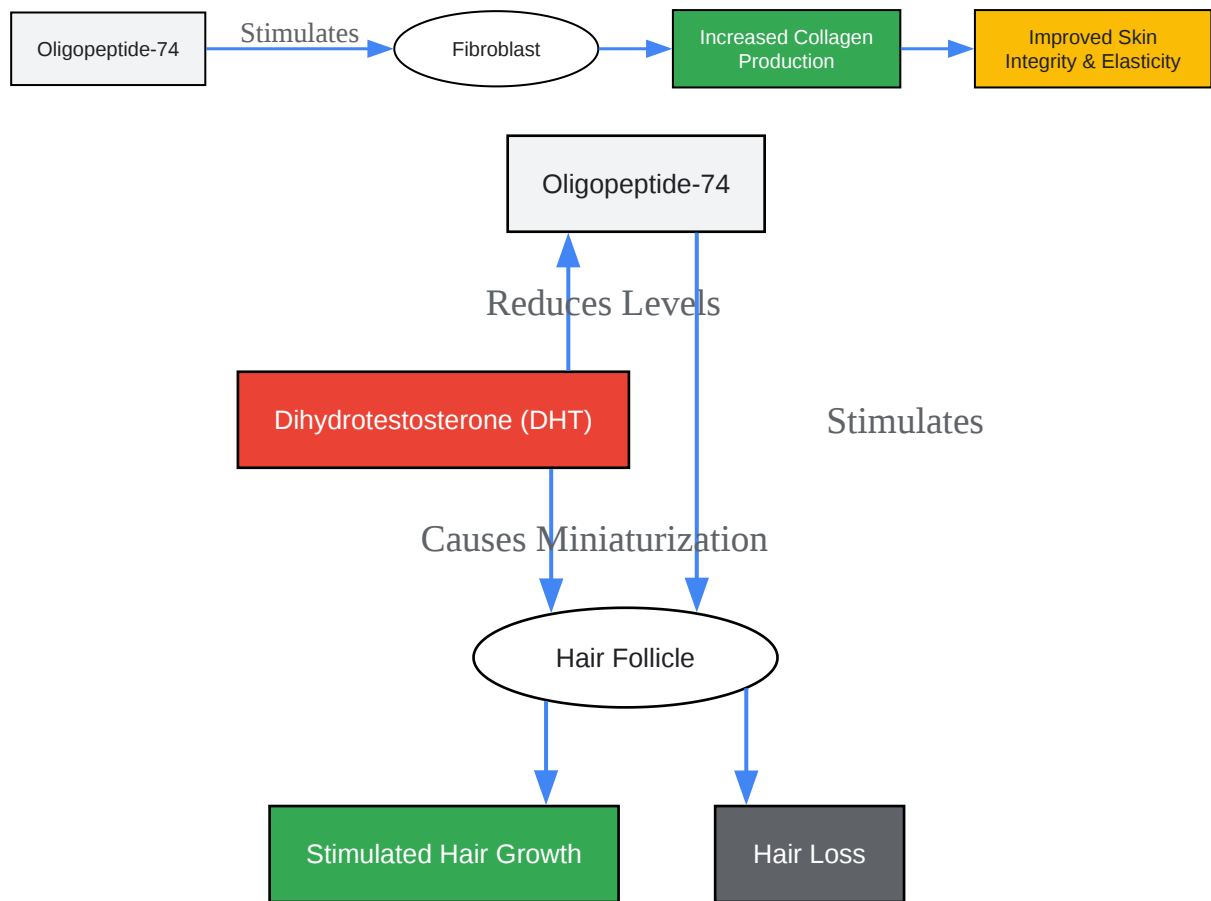
A notable gap in publicly available scientific literature exists regarding placebo-controlled animal studies specifically validating the efficacy of **Oligopeptide-74**. While this synthetic peptide is increasingly utilized in cosmetic formulations for its purported anti-aging and hair growth-promoting properties, rigorous preclinical data from in vivo animal models remains largely unpublished. This guide, therefore, aims to provide researchers, scientists, and drug development professionals with a framework for evaluating such a compound. It will present the claimed mechanisms of action for **Oligopeptide-74**, outline standard experimental protocols for assessing hair growth and anti-aging effects in animal models, and provide representative data from studies on analogous peptides.

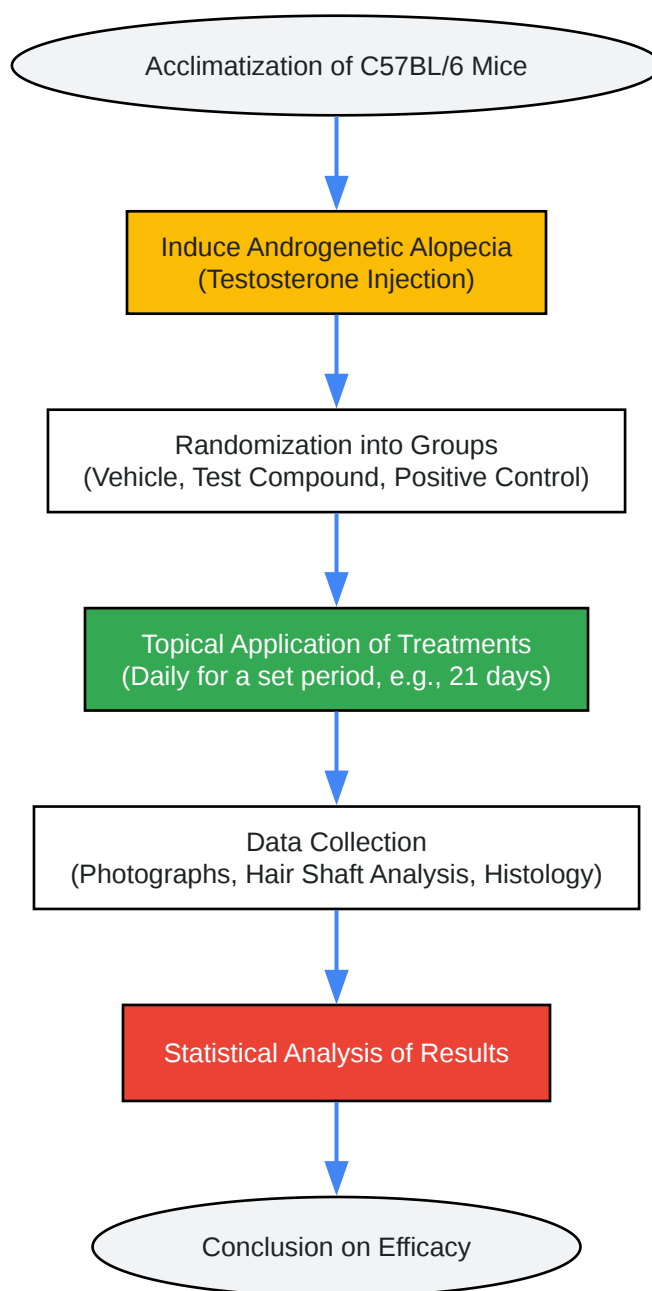
## Claimed Mechanism of Action

**Oligopeptide-74** is suggested to exert its biological effects through distinct pathways in the skin and hair follicles. For its anti-aging effects, it is purported to stimulate the production of key extracellular matrix proteins. In the context of hair growth, it is claimed to counteract the effects of dihydrotestosterone (DHT), a key hormone implicated in androgenetic alopecia.<sup>[1]</sup>

## Anti-Aging Signaling Pathway

The proposed mechanism for the anti-aging effects of **Oligopeptide-74** involves the stimulation of collagen synthesis, which enhances the skin's structural integrity and elasticity.<sup>[2]</sup>





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## References

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- 2. myrevea.com [myrevea.com]
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